

# Aldehyde group reactions of Pent-4-ynal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Pent-4-ynal**

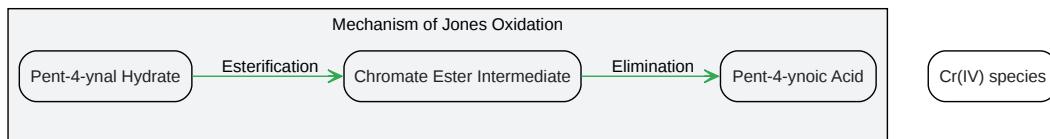
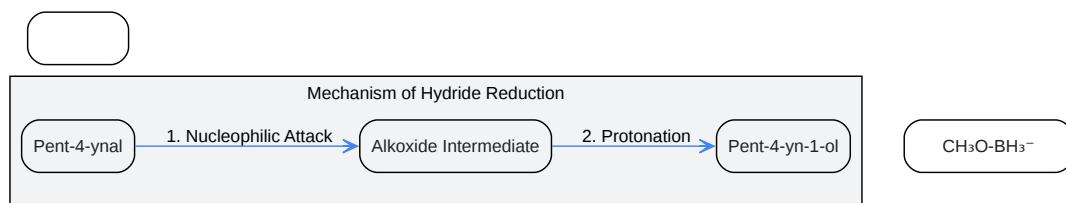
Cat. No.: **B2653755**

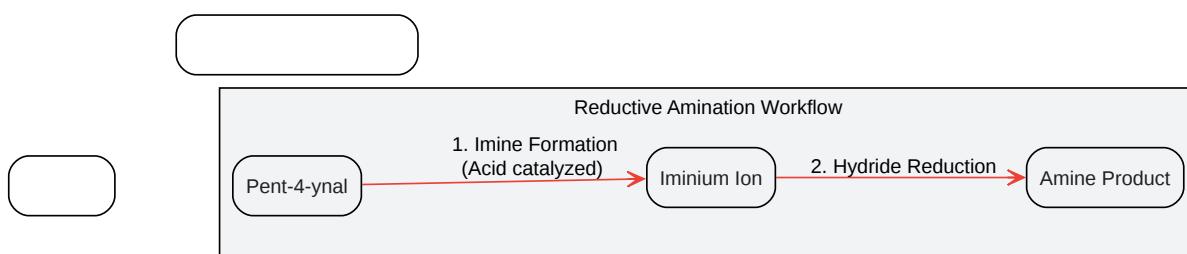
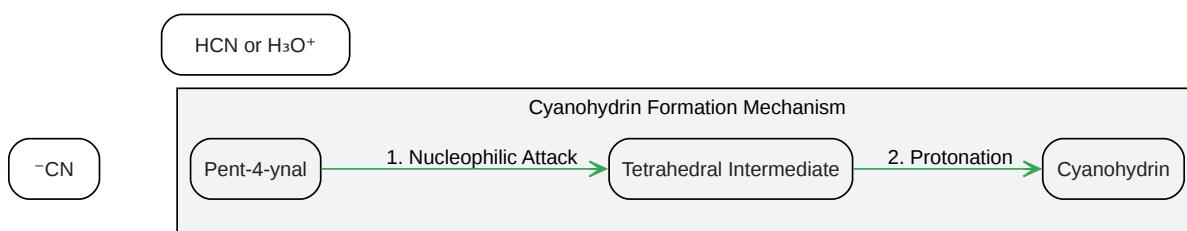
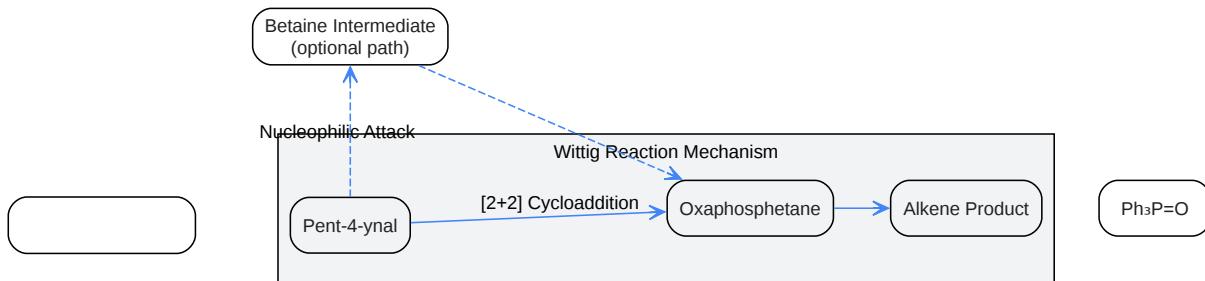
[Get Quote](#)

## Reduction to Primary Alcohol

The reduction of the aldehyde group in **Pent-4-ynal** to a primary alcohol, Pent-4-yn-1-ol, is a fundamental transformation. This is typically achieved with high chemoselectivity using hydride reducing agents, which selectively attack the carbonyl group without affecting the alkyne.

Sodium borohydride ( $\text{NaBH}_4$ ) is a mild and common reagent for this purpose, offering excellent yields and operational simplicity.<sup>[2][3]</sup> More powerful reagents like lithium aluminum hydride ( $\text{LiAlH}_4$ ) can also be used but require stricter anhydrous conditions.<sup>[3]</sup>





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pent-4-ynal | C5H6O | CID 11804674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. organic-synthesis.com [organic-synthesis.com]
- 3. Reduction of a Ketone by Sodium Tetrahydridoborate  A Comprehensive Experiment of Common Laboratory Techniques for Organic Chemistry Reaction [article.sapub.org]
- To cite this document: BenchChem. [Aldehyde group reactions of Pent-4-ynal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2653755#aldehyde-group-reactions-of-pent-4-ynal\]](https://www.benchchem.com/product/b2653755#aldehyde-group-reactions-of-pent-4-ynal)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)